

What Is Known About DosatiLink-1

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: DosatiLink-1

Cat. No.: S12863473

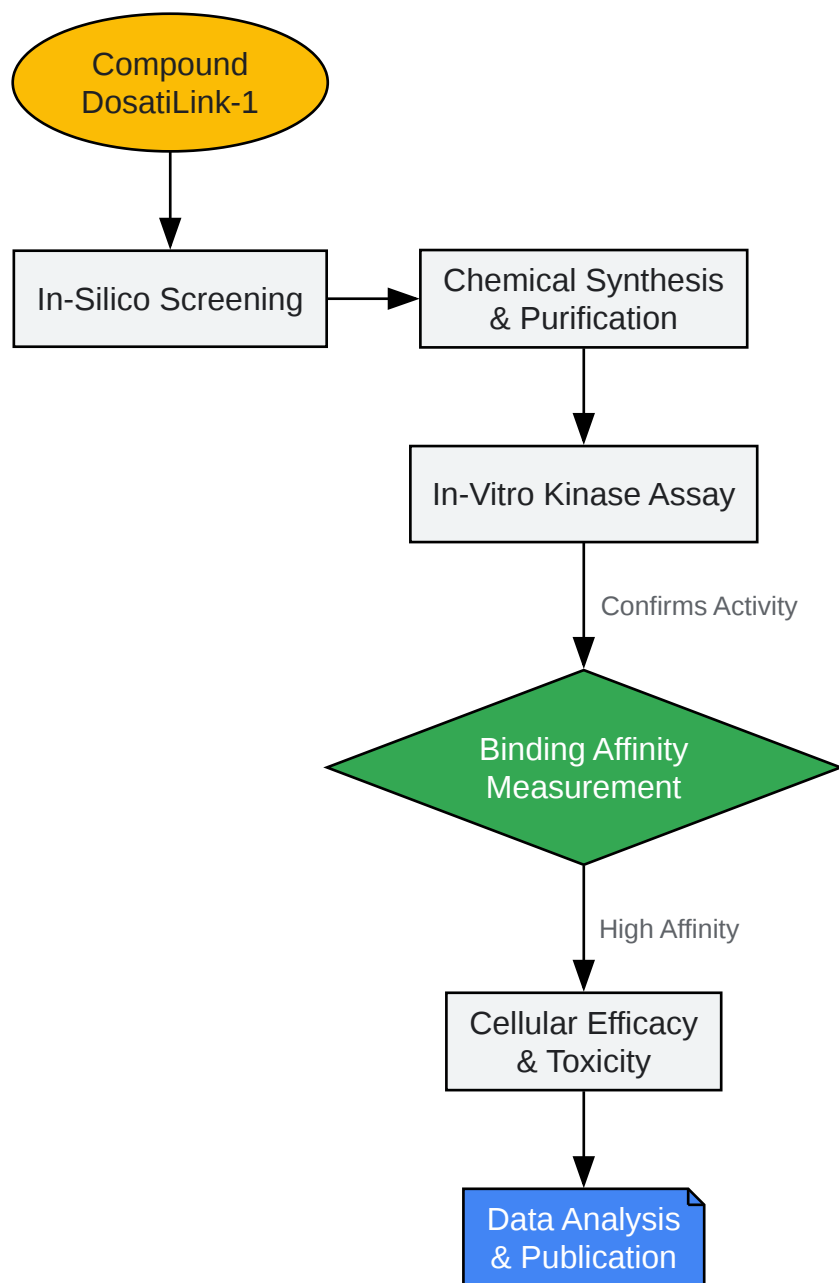
Get Quote

The table below summarizes the available information from the search results.

Property	Description
Name	DosatiLink-1 [1]
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1] [2]
CAS Number	2941512-37-2 [1]
Chemical Formula	C69H93Cl2F2N13O17S [1]
Molar Mass	1517.52 [1]
Binding Affinity (Ki/IC50)	Information not available in search results

Experimental Workflow Visualization

Since specific signaling pathways for **DosatiLink-1** are not described, the following Graphviz diagram outlines a generalized workflow for characterizing a new kinase inhibitor, which aligns with the type of experimental data you're seeking.



Click to download full resolution via product page

Given the lack of publicly available specific data, consulting the primary research literature is the essential next step.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]

2. Bcr-Abl | Inhibitors [medchemexpress.com]

To cite this document: Smolecule. [What Is Known About DosatiLink-1]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12863473#dosatilink-1-binding-affinity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com